

# Spectroscopic Comparison Guide: 4-Methyl-5-nitropicolinaldehyde and Its Precursors

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## Compound of Interest

Compound Name: 4-Methyl-5-nitropicolinaldehyde

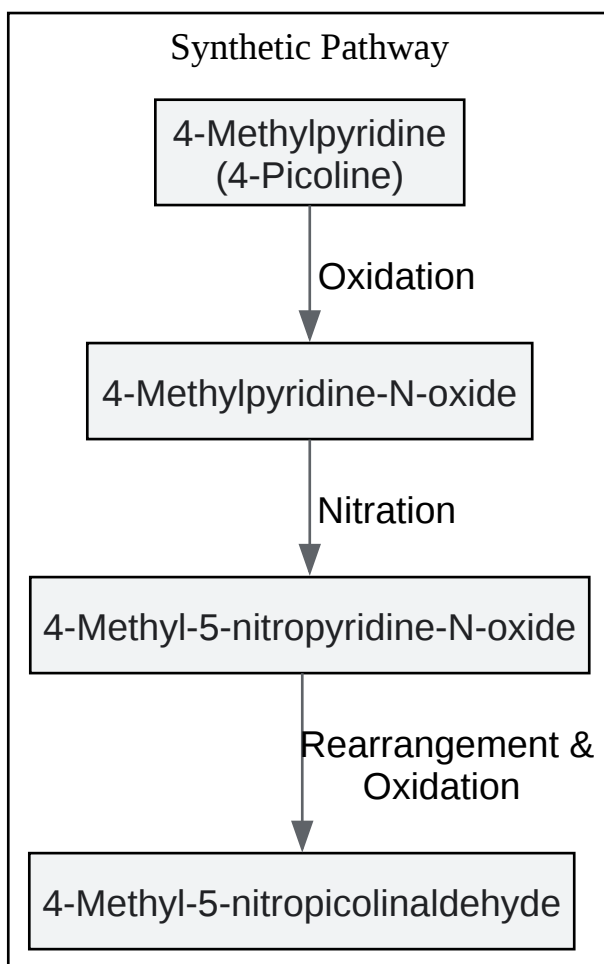
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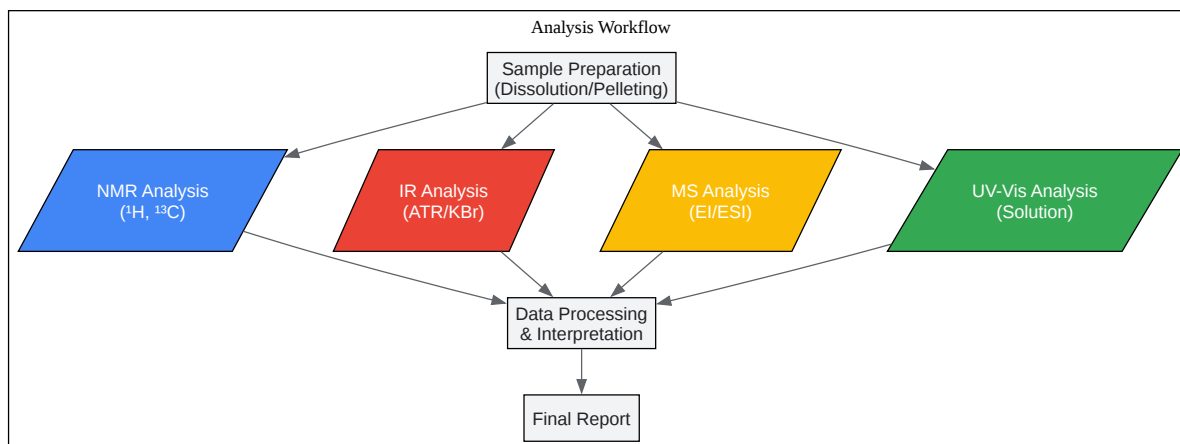
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This guide provides a detailed spectroscopic comparison of **4-Methyl-5-nitropicolinaldehyde** with its key synthetic precursors. By examining the changes in Nuclear Magnetic Resonance (NMR), Infrared (IR), Mass Spectrometry (MS), and UV-Visible (UV-Vis) spectra at each synthetic step, researchers can gain a deeper understanding of the molecule's structural evolution and the impact of functional group transformations. The data presented is essential for reaction monitoring, quality control, and structural verification in synthetic and medicinal chemistry.

## Synthetic Pathway Overview

The synthesis of **4-Methyl-5-nitropicolinaldehyde** typically proceeds from 4-methylpyridine (4-picoline) through a sequence of oxidation, nitration, and subsequent selective oxidation of the 2-position methyl group (picolinyl methyl group) to an aldehyde. This guide will focus on the spectroscopic changes occurring along a plausible synthetic route, highlighting the introduction of the N-oxide, nitro, and aldehyde functional groups.





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